

The Chemist's Compass: Navigating Product Identity with Spectroscopy

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Compound of Interest

Compound Name: 1,1,3-Triphenylpropargyl alcohol

CAS No.: 1522-13-0

Cat. No.: B072400

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Confirming the formation of the desired α,β -unsaturated carbonyl product and identifying potential side products, such as those from the competing Rupe rearrangement, is critical.^{[1][2]} The Rupe rearrangement, which can occur with tertiary propargyl alcohols, yields α,β -unsaturated methyl ketones via a different mechanistic pathway.^{[1][2]} Spectroscopic analysis is the cornerstone of this verification process.

Comparative Spectroscopic Analysis

A multi-faceted spectroscopic approach, employing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provides a comprehensive and validated structural assessment of the rearrangement products.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural determination of Meyer-Schuster products. Both ^1H and ^{13}C NMR provide detailed information about the carbon skeleton and the electronic environment of each nucleus.

¹H NMR Spectroscopy: Unveiling Proton Environments

The key diagnostic signals in the ¹H NMR spectrum of an α,β-unsaturated carbonyl compound are the olefinic protons and, if applicable, the aldehydic proton.

- **Olefinic Protons:** The protons on the carbon-carbon double bond (α- and β-protons) typically resonate in the downfield region, from δ 5.8 to 7.5 ppm. Their chemical shift is influenced by the substituents on the double bond and the carbonyl group. The coupling constant (J-value) between these protons is indicative of the alkene geometry. For trans isomers, the coupling constant is typically larger (12-18 Hz) compared to cis isomers (6-12 Hz).
- **α-Protons:** Protons on the carbon adjacent to the carbonyl group are deshielded and appear in the range of δ 2.0-2.5 ppm.[\[3\]](#)[\[4\]](#)
- **Aldehydic Proton:** For α,β-unsaturated aldehydes, the aldehydic proton gives a highly characteristic signal far downfield, between δ 9.3 and 10.0 ppm.[\[3\]](#)[\[4\]](#)[\[5\]](#)

¹³C NMR Spectroscopy: Mapping the Carbon Framework

¹³C NMR spectroscopy provides crucial information about the carbon atoms in the molecule, especially the carbonyl and olefinic carbons.

- **Carbonyl Carbon (C=O):** The carbonyl carbon of α,β-unsaturated ketones and aldehydes resonates in the downfield region of the spectrum, typically between δ 190 and 215 ppm.[\[5\]](#) Conjugation to a double bond generally shifts the carbonyl carbon signal slightly upfield compared to its saturated counterpart.[\[6\]](#)
- **Olefinic Carbons (C=C):** The α- and β-carbons of the double bond have distinct chemical shifts. The β-carbon is generally more deshielded (further downfield) than the α-carbon due to the electron-withdrawing effect of the carbonyl group.[\[6\]](#) Typical ranges are δ 120-150 ppm. The extent of conjugation and steric hindrance can influence these chemical shifts.[\[7\]](#) [\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 1: Typical ¹H and ¹³C NMR Chemical Shifts for Meyer-Schuster Products

Functional Group	Proton	¹ H Chemical Shift (δ, ppm)	Carbon	¹³ C Chemical Shift (δ, ppm)
α,β-Unsaturated Ketone	α-H	2.0 - 2.5	C=O	190 - 210
	β-H	5.8 - 7.0	α-C	120 - 140
	β-C	130 - 150		
α,β-Unsaturated Aldehyde	Aldehydic H	9.3 - 10.0	C=O	190 - 200
	α-H	6.0 - 6.5	α-C	130 - 140
	β-H	6.8 - 7.5	β-C	140 - 160

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the presence of the key carbonyl (C=O) and carbon-carbon double bond (C=C) functional groups in the product.

The most prominent and diagnostic absorption in the IR spectrum of a Meyer-Schuster product is the carbonyl stretching vibration.

- Carbonyl (C=O) Stretch: For α,β-unsaturated ketones, this appears as a strong, sharp peak in the range of 1666-1685 cm⁻¹.[\[11\]](#)[\[12\]](#) For α,β-unsaturated aldehydes, the absorption is found between 1685-1710 cm⁻¹.[\[11\]](#)[\[13\]](#) The conjugation lowers the frequency of the C=O stretch compared to saturated ketones (around 1715 cm⁻¹) and aldehydes (around 1720-1740 cm⁻¹).[\[12\]](#)
- Carbon-Carbon Double Bond (C=C) Stretch: The C=C stretching vibration of the conjugated system appears as a medium to weak absorption in the region of 1600-1650 cm⁻¹.
- Aldehydic C-H Stretch: Aldehydes also exhibit a characteristic C-H stretching vibration, which appears as two weak bands around 2720 cm⁻¹ and 2820 cm⁻¹.[\[5\]](#)

Table 2: Characteristic IR Absorption Frequencies for Meyer-Schuster Products

Functional Group	Bond	Absorption Frequency (cm ⁻¹)	Intensity
α,β-Unsaturated Ketone	C=O	1666 - 1685	Strong
C=C	1600 - 1650	Medium to Weak	
α,β-Unsaturated Aldehyde	C=O	1685 - 1710	Strong
C=C	1600 - 1650	Medium to Weak	
Aldehydic C-H	2720 and 2820	Weak	

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the product and offers structural clues through the analysis of fragmentation patterns.

- **Molecular Ion Peak (M⁺):** The molecular ion peak corresponds to the molecular weight of the α,β-unsaturated carbonyl compound. For many aldehydes and ketones, this peak is readily observable.
- **Fragmentation Patterns:** The fragmentation of α,β-unsaturated carbonyl compounds is influenced by the stability of the resulting fragments. Common fragmentation pathways include:
 - **α-Cleavage:** Cleavage of the bond adjacent to the carbonyl group, leading to the formation of a stable acylium ion ([RCO]⁺).[\[14\]](#)
 - **McLafferty Rearrangement:** This is a characteristic fragmentation for carbonyl compounds with a γ-hydrogen. It involves the transfer of a hydrogen atom to the carbonyl oxygen followed by cleavage of the β-bond, resulting in the loss of a neutral alkene molecule.[\[15\]](#)
 - **Loss of Neutral Molecules:** The loss of small, stable neutral molecules like CO (28 Da) and H₂O (18 Da) is also common.

Experimental Protocols

Protocol 1: Sample Preparation for Spectroscopic Analysis

- Reaction Quench and Work-up: After the Meyer-Schuster rearrangement is complete, quench the reaction with a suitable reagent (e.g., saturated NaHCO_3 solution).[\[16\]](#)
- Extraction: Extract the product into an appropriate organic solvent (e.g., diethyl ether or ethyl acetate).[\[16\]](#)
- Drying and Concentration: Dry the organic layer over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate the solvent under reduced pressure.[\[16\]](#)
- Purification: Purify the crude product by column chromatography on silica gel to isolate the desired α,β -unsaturated carbonyl compound.[\[16\]](#)
- Sample Preparation for Analysis:
 - NMR: Dissolve a few milligrams of the purified product in a deuterated solvent (e.g., CDCl_3) containing a small amount of tetramethylsilane (TMS) as an internal standard.
 - IR: For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). For solid samples, a KBr pellet or a Nujol mull can be prepared. Alternatively, Attenuated Total Reflectance (ATR) can be used for both liquid and solid samples.
 - MS: Dissolve a small amount of the sample in a volatile solvent (e.g., methanol or acetonitrile) for analysis by techniques like Electrospray Ionization (ESI) or prepare for direct analysis by Electron Ionization (EI).

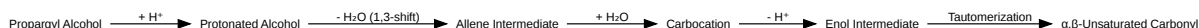
Protocol 2: Spectroscopic Data Acquisition

- NMR Spectroscopy:
 - Acquire a ^1H NMR spectrum to identify the olefinic and aldehydic protons and determine their coupling constants.
 - Acquire a ^{13}C NMR spectrum to identify the carbonyl and olefinic carbons.

- Perform 2D NMR experiments like COSY and HSQC if necessary for complex structures to establish connectivity.
- IR Spectroscopy:
 - Record the IR spectrum over the range of 4000-400 cm^{-1} .
 - Identify the characteristic C=O and C=C stretching frequencies.
- Mass Spectrometry:
 - Obtain a high-resolution mass spectrum (HRMS) to confirm the elemental composition of the molecular ion.
 - Analyze the fragmentation pattern in the low-resolution mass spectrum to support the proposed structure.

Visualizing the Process

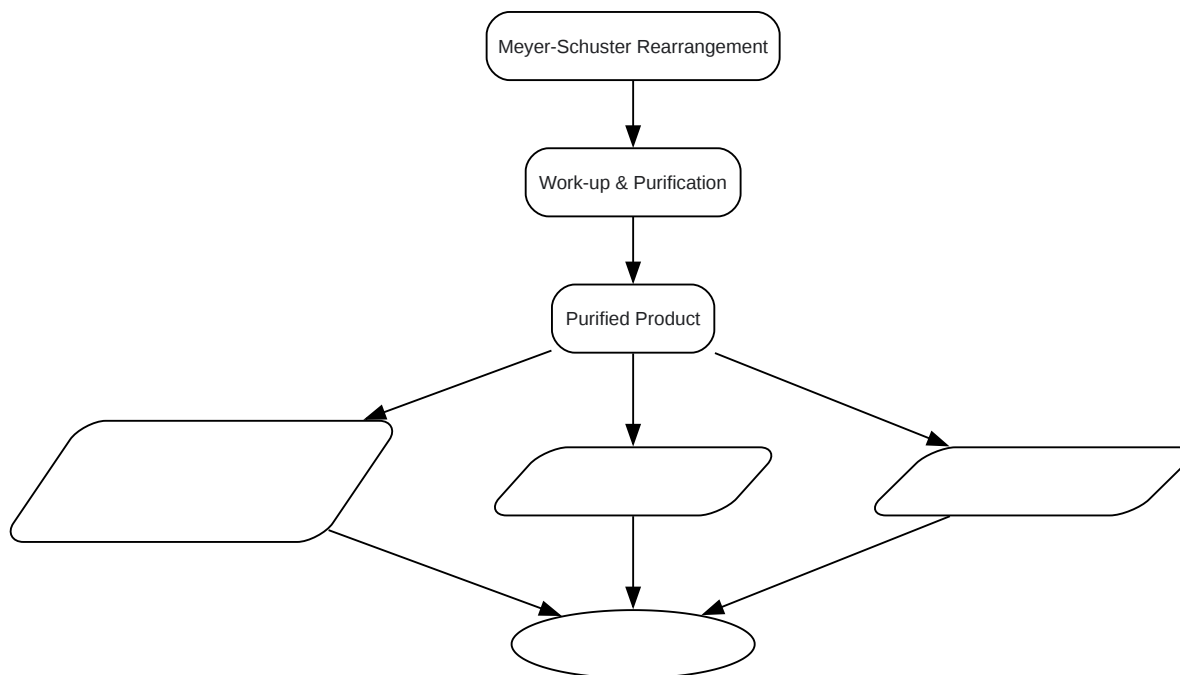
Diagram 1: The Meyer-Schuster Rearrangement Mechanism



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Caption: Mechanism of the Meyer-Schuster Rearrangement.

Diagram 2: Workflow for Spectroscopic Analysis



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